

Technical Guide: Spectroscopic Profile of 3,4-Difluoro-5-methoxyphenol

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Compound of Interest

Compound Name: 3,4-Difluoro-5-methoxyphenol

CAS No.: 1394915-77-5

Cat. No.: B3039902

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Part 1: Compound Identity & Structural Context

3,4-Difluoro-5-methoxyphenol is a specialized fluorinated building block used in the synthesis of agrochemicals and pharmaceutical intermediates. Its structure is characterized by a 1,2,3,5-tetrasubstituted benzene ring, where the interplay between the electron-donating methoxy/hydroxyl groups and the electron-withdrawing fluorine atoms creates a unique electronic signature.

Property	Detail
CAS Number	1394915-77-5
Molecular Formula	
Molecular Weight	160.12 g/mol
Exact Mass	160.0336
SMILES	<chem>COc1cc(O)c(F)c1F</chem>
IUPAC Name	3,4-Difluoro-5-methoxyphenol

Structural Logic & Numbering

To interpret the spectra correctly, we must define the locants. Assigning the phenol carbon as C1:

- C1: -OH (Hydroxyl)
- C2: -H (Proton)
- C3: -F (Fluorine)
- C4: -F (Fluorine)
- C5: -OCH
(Methoxy)
- C6: -H (Proton)

Part 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data is the primary tool for structural validation. The presence of two adjacent fluorine atoms (

F, spin 1/2) introduces significant splitting patterns in both

H and

C spectra due to

and

couplings.

H NMR (Proton) Data (Predicted)

Solvent: DMSO-d

or CDCl

The proton spectrum will exhibit two distinct aromatic signals and two singlet-like signals for the oxygenated substituents.

Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling Constants (, Hz)
9.40 - 9.80	bs	1H	Ar-OH	Exchangeable; broad singlet.
6.35 - 6.45	dd	1H	H-2	,
6.15 - 6.25	d	1H	H-6	,
3.75 - 3.85	s	3H	-OCH	Singlet (may show slight broadening due to long-range F coupling).

Mechanistic Insight:

- H-2 Deshielding: H-2 is ortho to the electron-withdrawing Fluorine at C3, pushing it downfield relative to H-6.
- H-6 Shielding: H-6 is flanked by two electron-donating oxygen groups (OH at C1 and OMe at C5), making it the most upfield aromatic signal.
- Couplings: The
coupling (ortho) is typically 9–11 Hz, while
(meta) is 6–8 Hz.

C NMR (Carbon) Data (Predicted)

Solvent: DMSO-d

The Carbon-13 spectrum is dominated by C-F coupling. Carbons directly attached to fluorine will appear as doublets of doublets (dd) with large coupling constants (

Hz).

Shift (, ppm)	Splitting	Assignment	Coupling Interpretation
153.5	d	C-1 (C-OH)	Hz.
148.2	dd	C-5 (C-OMe)	Hz, Hz.
143.0	dd	C-3 (C-F)	Hz, Hz.
138.5	dd	C-4 (C-F)	Hz, Hz.
102.0	d	C-2 (C-H)	Hz.
98.5	s/d	C-6 (C-H)	Minimal coupling (remote from F).
56.0	s	-OCH	Typical methoxy carbon.

F NMR (Fluorine) Data (Predicted)

Reference: CFCI

(0 ppm)

The two fluorine atoms are chemically non-equivalent but are ortho to each other, leading to a strong "roofing" effect or an AB system if shifts are close.

Shift (, ppm)	Multiplicity	Assignment	Notes
-145.0 to -155.0	d	F-4	Couples to F-3 (Hz).
-155.0 to -165.0	d	F-3	Couples to F-4 (Hz).

Part 3: Mass Spectrometry (MS)

Mass spectrometry validates the molecular weight and the specific substitution pattern (loss of HF, loss of Methyl).

Ionization Mode: Electrospray Ionization (ESI) - Negative Mode

Phenols are acidic and ionize readily in negative mode ().

- Parent Ion (): 159.03 (Base Peak)
- Adducts: May see at 319.07.

Electron Impact (EI) Fragmentation (GC-MS)

If analyzed by GC-MS, the fragmentation pathway follows standard phenolic routes.

m/z	Ion Identity	Mechanism
160		Molecular Ion (Strong).
145		Loss of methyl radical from methoxy group (Typical of anisoles).
117		Subsequent loss of Carbon Monoxide (Ring contraction).
97		Loss of Hydrogen Fluoride.

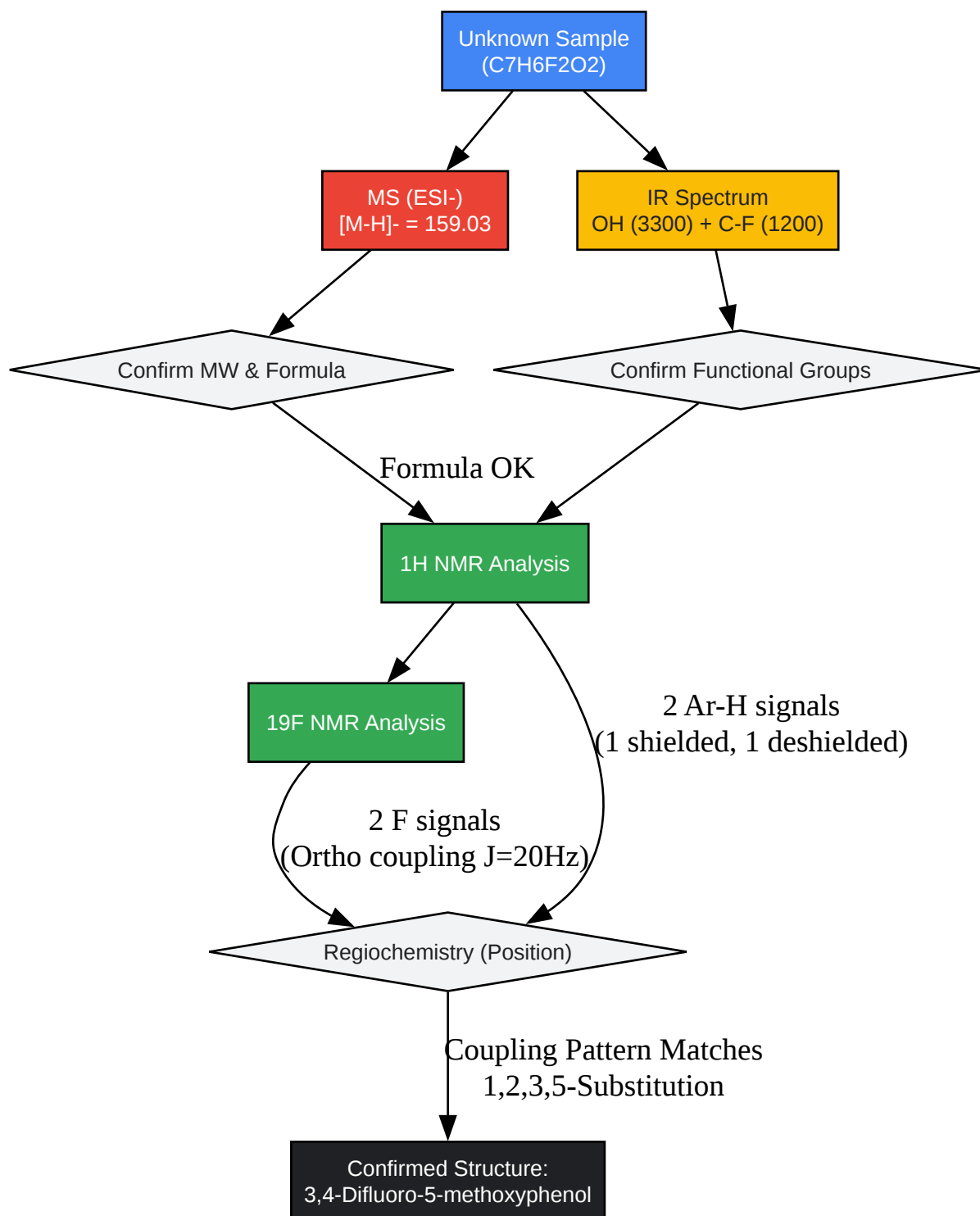
Part 4: Infrared Spectroscopy (IR)

IR is useful for confirming the functional groups, particularly the phenol and the aromatic fluorines.

Wavenumber (cm)	Functional Group	Description
3200 - 3450	O-H Stretch	Broad band, indicative of Hydrogen-bonded phenol.
3050 - 3100	C-H Stretch (Ar)	Weak aromatic C-H stretching.
2850 - 2950	C-H Stretch (Alk)	Methyl group C-H stretching.
1600 - 1620	C=C Stretch	Aromatic ring breathing.
1500 - 1520	C=C Stretch	Aromatic ring skeletal vibration.
1200 - 1250	C-F Stretch	Strong, broad band (Overlap with C-O).
1050 - 1150	C-O Stretch	Aryl-alkyl ether (Methoxy) stretch.

Part 5: Structural Elucidation Workflow

The following diagram illustrates the logical flow for confirming the structure of **3,4-Difluoro-5-methoxyphenol** using the data above.



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Caption: Logical workflow for validating the **3,4-Difluoro-5-methoxyphenol** structure via multi-modal spectroscopy.

References

- Chemical Identity & CAS Registry
- Spectroscopic Principles & Prediction Rules
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Sources

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